

Essential Guide to the Safe Disposal of Relacin

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Compound of Interest

Compound Name:	Relacin
CAS No.:	1357928-14-3
Cat. No.:	B2612644

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This document provides crucial safety and logistical information for the proper handling and disposal of **Relacin**, a novel antibacterial agent. Adherence to these procedures is vital for ensuring personnel safety and environmental protection. **Relacin** is known to target the bacterial stringent response, making it a compound of interest in combating antibiotic resistance.[1][2][3] However, its classification as a pharmacologically active material necessitates meticulous disposal practices.[4]

Relacin: Key Safety and Chemical Data

All personnel must be familiar with the properties of **Relacin** before handling. The following data is summarized for quick reference.

Property	Value	Source
Molecular Formula	C24H31N9O13	PubChem[5]
Molecular Weight	653.6 g/mol	PubChem[5]
Target Pathway	Inhibits (p)ppGpp synthesis by RelA/Rel/Spo enzymes, blocking the bacterial stringent response.	PLOS Pathogens[1]
Primary Hazards	Knowledge about health hazards is incomplete. As a pharmacologically active material, avoid direct contact, inhalation, and ingestion.	USP-MSDS[4]
Known Effects	Perturbs stationary phase entry in Gram-positive bacteria, leading to cell death. Inhibits sporulation and biofilm formation.[1][2][3]	PLOS Pathogens, ResearchGate
In Vitro IC50	12 μ M (against Bacillus subtilis RelA)	Vulcanchem[6]

Experimental Protocols for Waste Handling

The following protocols are mandatory for all waste streams containing **Relacin**. These procedures are designed to mitigate risks associated with handling a pharmacologically active compound.

Protocol 2.1: Decontamination of Liquid Waste

Liquid waste containing **Relacin**, such as from cell cultures or experimental assays, must be chemically deactivated before disposal.

- Segregation: Collect all liquid waste containing **Relacin** in a dedicated, clearly labeled, and sealed container. Do not mix with other chemical waste streams unless compatibility has

been verified.[7]

- Deactivation: While specific deactivation agents for **Relacin** are not publicly documented, a common practice for analogous compounds involves hydrolysis. A suggested method (requiring validation in your facility) is to adjust the pH to >11 with 1M NaOH and maintain it for 24 hours to hydrolyze the carbamate bridges.
- Neutralization: After the deactivation period, neutralize the solution to a pH between 6.0 and 8.0 using an appropriate acid (e.g., 1M HCl).
- Disposal: After confirming neutralization, the solution may be eligible for drain disposal, flushed with at least 100 times its volume in water.[8] Crucially, confirm this procedure is compliant with your local wastewater treatment authority regulations.[8]

Protocol 2.2: Disposal of Solid Waste

Solid waste includes contaminated labware (e.g., pipette tips, tubes), personal protective equipment (PPE), and spill cleanup materials.

- Collection: Place all solid waste contaminated with **Relacin** into a designated, leak-proof hazardous waste container clearly labeled "Hazardous Pharmaceutical Waste: Contains **Relacin**".[7]
- Storage: Store the sealed container in a designated hazardous waste accumulation area, away from incompatible materials.[7]
- Disposal: Arrange for pickup and disposal via a certified hazardous waste contractor. The preferred method of disposal for pharmacologically active compounds is incineration to ensure complete destruction.[9] Never dispose of **Relacin**-contaminated solid waste in the regular trash.[7]

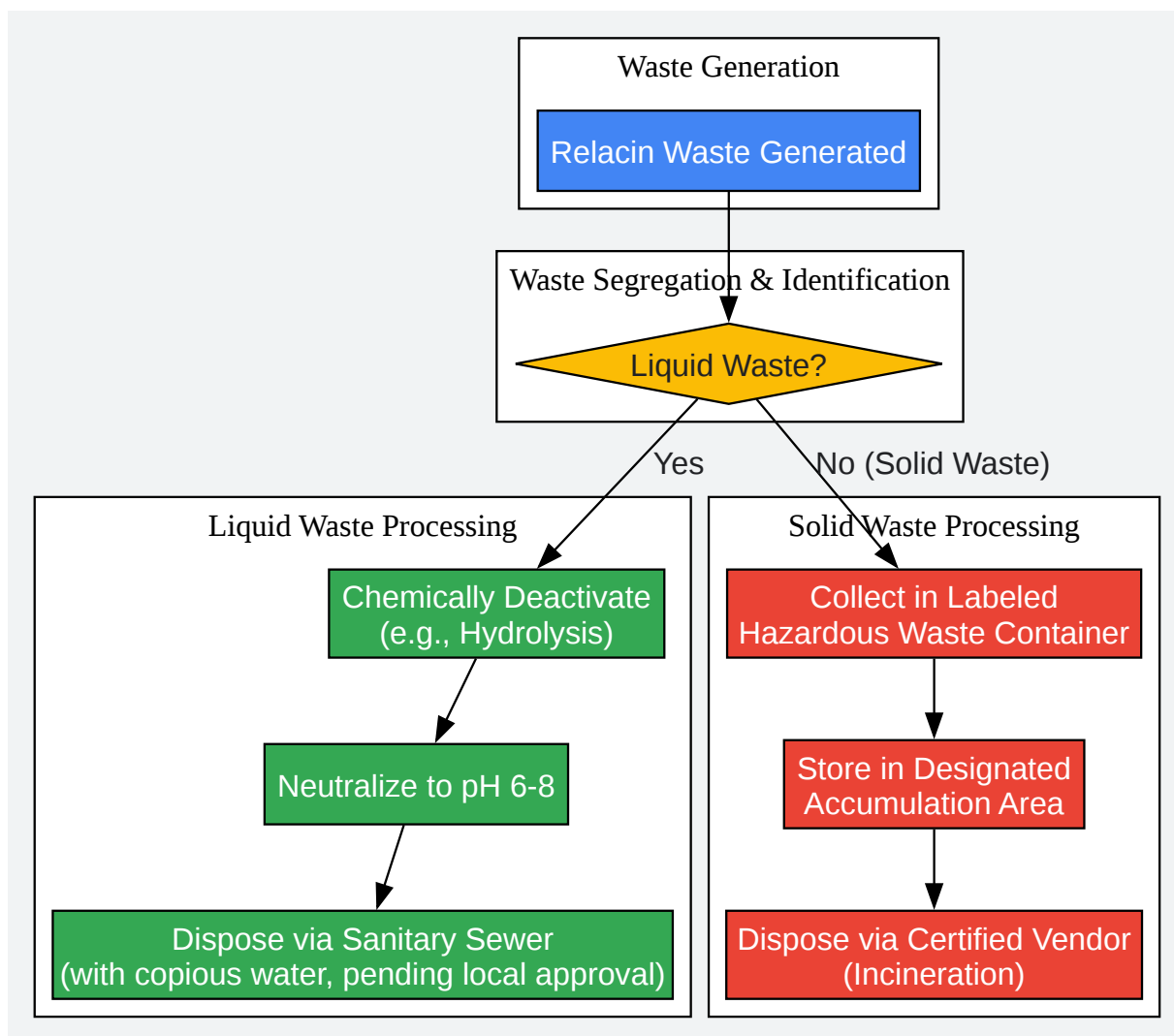
Protocol 2.3: Handling Empty Containers

- Triple Rinsing: Empty **Relacin** containers must be triple-rinsed. The first rinseate must be collected and treated as hazardous liquid waste.[7]
- Defacing: The original label on the container must be completely removed or defaced.[7]

- Disposal: Once rinsed and defaced, the container can be disposed of as non-hazardous solid waste or recycled, according to institutional policy.

Relacin Disposal Workflow

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **Relacin** waste streams.



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Caption: Workflow for the safe disposal of **Relacin** waste.

Regulatory Compliance

All disposal activities must comply with federal, state, and local regulations. In the United States, this includes guidelines from the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA) and potentially the Drug Enforcement Administration (DEA) if the substance is classified as controlled.[9] The EPA's Management Standards for Hazardous Waste Pharmaceuticals (40 CFR 266 Subpart P) provides a framework that is highly relevant for healthcare and research facilities.[10] It is the responsibility of the waste generator to ensure all procedures are compliant with applicable laws.[11]

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